

ISO 3632 Standards for Saffron Powder Testing: Application Notes and Protocols

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Compound of Interest

Compound Name: **SAFFRON POWDER**

Cat. No.: **B576308**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the testing of **saffron powder** in accordance with the International Organization for Standardization (ISO) 3632 standards. This document is intended to guide researchers, scientists, and drug development professionals in the quality assessment of saffron, a critical aspect for its use in research and pharmaceutical applications.

Introduction to ISO 3632

The ISO 3632 standard is the globally recognized benchmark for ensuring the quality and purity of saffron.^[1] It is divided into two parts:

- ISO 3632-1: Outlines the specifications and classification of saffron into different quality categories based on its physicochemical properties.^[1]
- ISO 3632-2: Specifies the test methods for determining these properties.

Adherence to these standards is crucial for guaranteeing the consistency, efficacy, and safety of saffron used in research and product development.

Data Presentation: Saffron Classification

ISO 3632-1 classifies saffron into different categories based on quantitative analysis of its key components. These categories are determined by the content of crocin (coloring strength),

picrocrocin (flavor/bitterness), and safranal (aroma), which are measured using UV-Vis spectrophotometry.[\[1\]](#) The standard also sets limits for moisture and volatile matter content, as well as total ash.

Table 1: ISO 3632-1 Classification of Saffron[\[2\]](#)[\[3\]](#)

Category	Coloring Strength (E ^{1%} 1cm at ~440 nm)	Flavor Strength (E ^{1%} 1cm at ~257 nm)	Aroma Strength (E ^{1%} 1cm at ~330 nm)
I	> 190	> 70	20 - 50
II	150 - 190	-	20 - 50
III	110 - 150	-	20 - 50
IV	80 - 110	-	20 - 50

Note: While ISO 3632-1:1993 included four categories, modern standards often refer to three categories, with Category I being the highest quality.

Table 2: Other Key Quality Parameters for **Saffron Powder** (as per ISO 3632-1)[\[4\]](#)

Parameter	Limit
Moisture and Volatile Matter Content	< 10%
Total Ash (on dry basis)	< 8%
Acid-Insoluble Ash (on dry basis)	< 1%
Extraneous Matter	< 0.5%

Experimental Protocols

The following are detailed methodologies for the key experiments cited in ISO 3632-2 for the analysis of **saffron powder**.

Determination of Coloring, Flavor, and Aroma Strength (UV-Vis Spectrophotometry)

This protocol outlines the procedure for measuring the absorbance of a saffron solution to determine its quality category.

3.1.1. Principle

The main chemical constituents of saffron, crocin, picrocrocin, and safranal, exhibit maximum absorbance at specific wavelengths in the UV-Visible spectrum. By measuring the absorbance of a saffron extract at these wavelengths, their relative concentrations can be determined.[\[5\]](#)

3.1.2. Materials and Equipment

- **Saffron powder** sample
- Distilled or deionized water
- Analytical balance
- Volumetric flasks (1000 mL)
- Magnetic stirrer and stir bar
- UV-Vis spectrophotometer
- Quartz cuvettes (1 cm path length)

3.1.3. Procedure

- Sample Preparation: Accurately weigh approximately 500 mg (0.5 g) of the **saffron powder** sample.
- Extraction: Transfer the weighed sample into a 1000 mL volumetric flask. Add approximately 900 mL of distilled water.
- Stirring: Place the flask on a magnetic stirrer and stir the solution for 1 hour at room temperature, protected from direct light.

- Dilution: After 1 hour, bring the solution to the 1000 mL mark with distilled water and mix thoroughly.
- Spectrophotometric Measurement:
 - Use distilled water as the blank reference.
 - Measure the absorbance of the saffron solution at the following wavelengths:
 - ~440 nm (for Crocin - Coloring Strength)
 - ~257 nm (for Picrocrocin - Flavor Strength)
 - ~330 nm (for Safranal - Aroma Strength)

3.1.4. Calculation

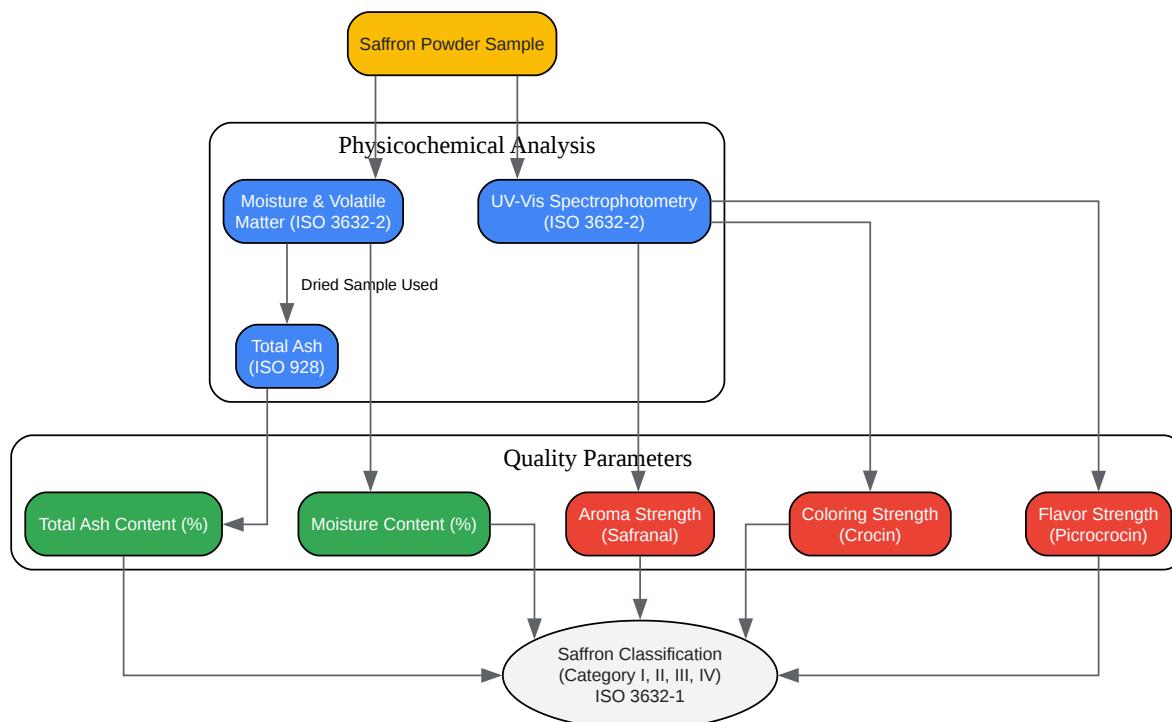
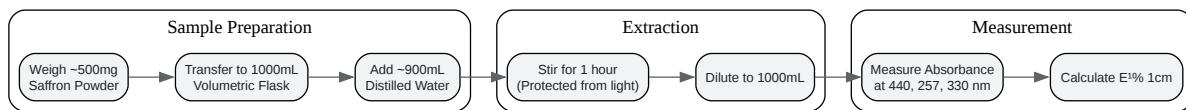
The specific absorbance ($E^{1\% \text{ } 1\text{cm}}$) is calculated using the following formula:[6]

$$E^{1\% \text{ } 1\text{cm}} (\lambda) = (A \times 10000) / (m \times (100 - H))$$

Where:

- A is the absorbance at the specific wavelength (λ).
- m is the mass of the saffron sample in grams.
- H is the moisture and volatile matter content in percent.

Experimental Workflow for UV-Vis Spectrophotometry



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- To cite this document: BenchChem. [ISO 3632 Standards for Saffron Powder Testing: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b576308#iso-3632-standards-for-saffron-powder-testing>]

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